

# long-term stability of IPI-3063 in DMSO at -20C

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## Compound of Interest

Compound Name: IPI-3063

Cat. No.: B608120

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## Technical Support Center: IPI-3063

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability, handling, and use of **IPI-3063**, a potent and selective p110 $\delta$  inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **IPI-3063** in DMSO?

A1: Based on information from various suppliers, the recommended long-term storage for **IPI-3063** in DMSO is at -20°C for short to medium-term storage and -80°C for longer-term storage. To minimize degradation, it is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Q2: How long can I expect a stock solution of **IPI-3063** in DMSO to be stable at -20°C?

A2: The stability of **IPI-3063** in DMSO at -20°C can vary. Some suppliers suggest a stability of up to one month, while others indicate it may be stable for several months.<sup>[1][2][3]</sup> For experiments sensitive to the precise concentration of the inhibitor, it is advisable to use a freshly prepared stock solution or one that has been stored for no longer than one month. For extended storage, -80°C is recommended.

Q3: What is the recommended solvent for **IPI-3063**?

A3: **IPI-3063** is soluble in DMSO.[2][4] For cell culture experiments, the final concentration of DMSO should be kept low (typically below 0.1% to 0.5%) to prevent cellular toxicity.[3][5]

Q4: Can I store my **IPI-3063** stock solution at 4°C?

A4: Short-term storage at 4°C (days to weeks) is mentioned by some suppliers.[2][6] However, for any storage beyond a few days, freezing at -20°C or -80°C is the recommended practice to ensure compound integrity.

Q5: What is the mechanism of action of **IPI-3063**?

A5: **IPI-3063** is a potent and selective inhibitor of the p110δ catalytic subunit of phosphoinositide 3-kinase (PI3K).[5][7][8][9] The p110δ isoform is primarily expressed in hematopoietic cells and plays a critical role in B-cell development, survival, and activation.[5][10] By inhibiting p110δ, **IPI-3063** suppresses downstream signaling pathways, such as the activation of Akt, which are crucial for B-cell proliferation and survival.[2][5]

## Stability Data Summary

The following table summarizes the recommended storage conditions and stability information for **IPI-3063** in DMSO from various suppliers.

Storage Temperature	Duration of Stability	Source
-80°C	Up to 1 year	Selleck Chemicals[1]
-80°C	6 months	DC Chemicals[6]
-20°C	Up to 1 month	Selleck Chemicals[1]
-20°C	Long term (months)	MedKoo Biosciences[2]
4°C	2 weeks	DC Chemicals[6]
4°C	Short term (days to weeks)	MedKoo Biosciences[2]

## Experimental Protocols

Protocol for Preparation of **IPI-3063** Stock and Working Solutions

#### Materials:

- **IPI-3063** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Appropriate personal protective equipment (PPE)

#### Procedure for Preparing a 10 mM Stock Solution:

- Calculate the required mass of **IPI-3063**: The molecular weight of **IPI-3063** is 455.52 g/mol . To prepare a 10 mM stock solution, use the following formula:  $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 455.52 \text{ g/mol} * 1000 \text{ mg/g} = 4.5552 \text{ mg}$  for 1 mL of DMSO.
- Weigh the **IPI-3063** powder: Carefully weigh the calculated amount of **IPI-3063** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **IPI-3063** powder.
- Dissolve the compound: Vortex the solution until the **IPI-3063** is completely dissolved. Gentle warming to 37°C may aid in dissolution if precipitation is observed.[9]
- Aliquot for storage: To prevent repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the stock solution: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage.

#### Procedure for Preparing Working Solutions:

- Thaw a stock solution aliquot: Thaw a single aliquot of the **IPI-3063** stock solution at room temperature.
- Dilute to the final concentration: Dilute the stock solution in your cell culture medium or experimental buffer to the desired final concentration immediately before use.
- Ensure proper mixing: Gently mix the working solution to ensure homogeneity.
- Control for DMSO concentration: Ensure the final concentration of DMSO in your experiment is below cytotoxic levels (typically <0.1%). Prepare a vehicle control with the same final concentration of DMSO.

## Troubleshooting Guide

Q: I observed precipitation in my **IPI-3063** stock solution after thawing. What should I do?

A: Precipitation upon thawing can occur. You can try to redissolve the compound by warming the vial to 37°C for a few minutes and vortexing thoroughly.<sup>[9]</sup> If the precipitate does not dissolve, it may indicate compound degradation or solvent evaporation, and it is recommended to prepare a fresh stock solution.

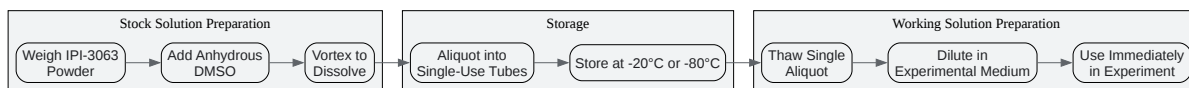
Q: My experimental results are inconsistent when using an older stock solution of **IPI-3063**. What could be the cause?

A: Inconsistent results with older stock solutions may be due to the degradation of **IPI-3063**. The stability of **IPI-3063** in DMSO at -20°C is limited.<sup>[1][3]</sup> It is recommended to use a freshly prepared stock solution or one that has been stored at -80°C for long-term studies to ensure consistent results.

Q: I am concerned about the purity of my DMSO. Can this affect the stability of **IPI-3063**?

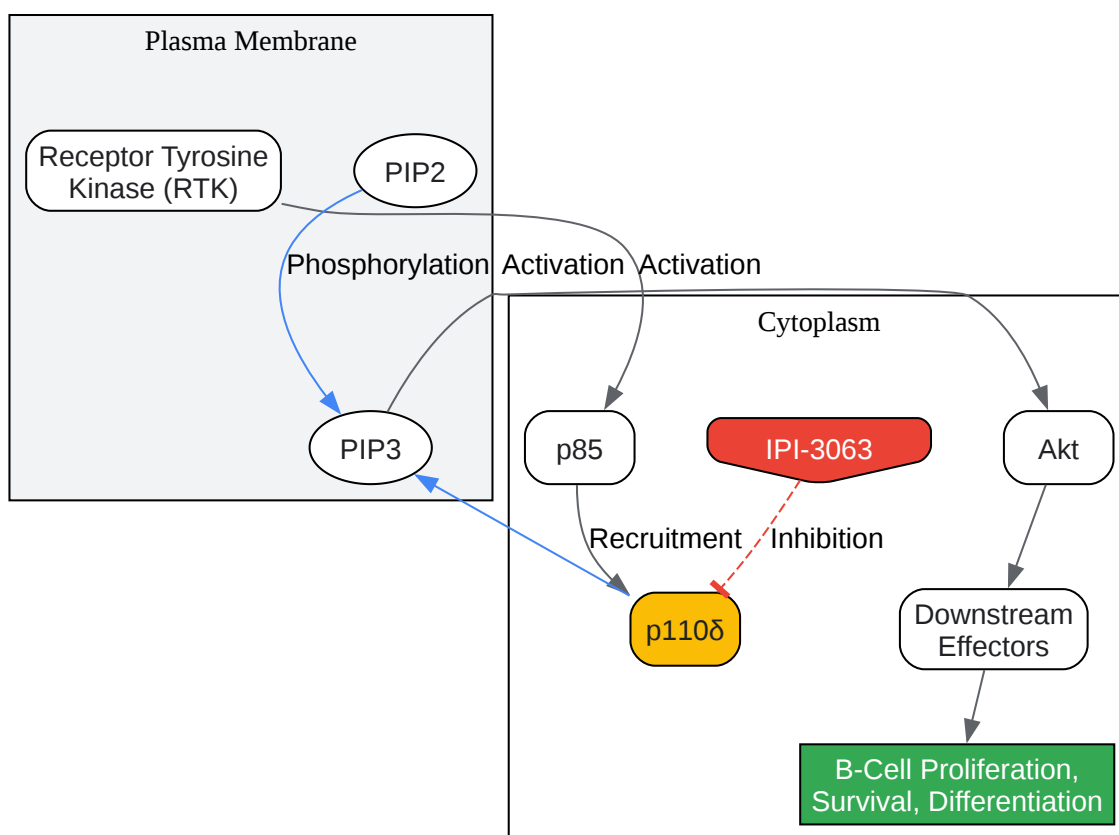
A: Yes, the purity and water content of DMSO can impact the stability and solubility of dissolved compounds.<sup>[1]</sup> It is best practice to use anhydrous, high-purity DMSO and to handle it in a way that minimizes water absorption (e.g., use freshly opened bottles, aliquot into smaller volumes).

## Visualizations



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Caption: Experimental workflow for the preparation and storage of **IPI-3063** solutions.



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Caption: PI3K/p110 $\delta$  signaling pathway and the inhibitory action of **IPI-3063**.

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